

Application Notes and Protocols: 2,4,6-Tri-tert-butylNitrobenzene in Materials Science

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Compound of Interest

Compound Name: **2,4,6-Tri-tert-butylNitrobenzene**

Cat. No.: **B091260**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,6-Tri-tert-butylNitrobenzene is an aromatic compound characterized by the presence of a nitro group and three bulky tert-butyl groups attached to the benzene ring. Its chemical structure, particularly the significant steric hindrance provided by the tert-butyl groups, suggests potential utility in various areas of materials science. This document aims to provide an overview of the current understanding and potential applications of **2,4,6-Tri-tert-butylNitrobenzene** in this field. It is important to note that while the structural features of this molecule are of interest, detailed application-specific data and established protocols in materials science are limited in publicly accessible literature. The information presented herein is based on its known chemical properties and the applications of structurally related compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4,6-Tri-tert-butylNitrobenzene** is provided in the table below.

Property	Value	Reference
CAS Number	4074-25-3	[1]
Molecular Formula	C ₁₈ H ₂₉ NO ₂	
Molecular Weight	291.43 g/mol	
Appearance	Off-white to beige powder/crystalline solid	[2]
Melting Point	205-206 °C (lit.)	[2]
Purity	Typically >95%	[3]

Potential Applications in Materials Science

The unique sterically hindered nature of **2,4,6-Tri-tert-butylNitrobenzene** makes it a candidate for several advanced material applications where controlled molecular interactions are crucial.

[4]

Organic Light-Emitting Diodes (OLEDs)

There are indications that **2,4,6-Tri-tert-butylNitrobenzene** can be used in the preparation of materials for organic light-emitting diodes (OLEDs).^[5] The bulky tert-butyl groups could be leveraged to influence the morphology of thin films, potentially preventing aggregation-caused quenching of luminescence, a common issue in OLED materials. This could lead to improved device efficiency and stability. However, specific performance data or device architectures incorporating this molecule are not readily available.

Functional Polymers and Specialty Dyes

The steric bulk of **2,4,6-Tri-tert-butylNitrobenzene** can be exploited in the synthesis of functional polymers and specialized dyes.^[4] By incorporating this moiety into a polymer backbone or as a side chain, it is possible to control the polymer's solubility, thermal stability, and intermolecular interactions. In the context of dyes, the steric hindrance could modify the photophysical properties and improve the stability of the chromophore.

Molecular Rotors and Switches

Molecules with sterically hindered groups can exhibit interesting dynamic properties. While not directly demonstrated for **2,4,6-Tri-tert-butylNitrobenzene**, related sterically encumbered molecules have been investigated as molecular rotors or switches. The restricted rotation around certain bonds, influenced by the bulky substituents, could potentially be controlled by external stimuli such as light or heat, leading to applications in molecular machinery.

Experimental Protocols

Due to the limited availability of specific application protocols for **2,4,6-Tri-tert-butylNitrobenzene** in materials science, a general protocol for its synthesis is provided below. This can serve as a starting point for researchers wishing to produce the compound for further investigation.

Synthesis of **2,4,6-Tri-tert-butylNitrobenzene**

A general method for the synthesis of **2,4,6-Tri-tert-butylNitrobenzene** involves the nitration of 1,3,5-tri-tert-butylbenzene. The following is a representative, though not exhaustive, protocol.

Materials:

- 1,3,5-Tri-tert-butylbenzene
- Nitric acid (concentrated)
- Sulfuric acid (concentrated)
- Acetic anhydride
- Dichloromethane
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Ethanol

Procedure:

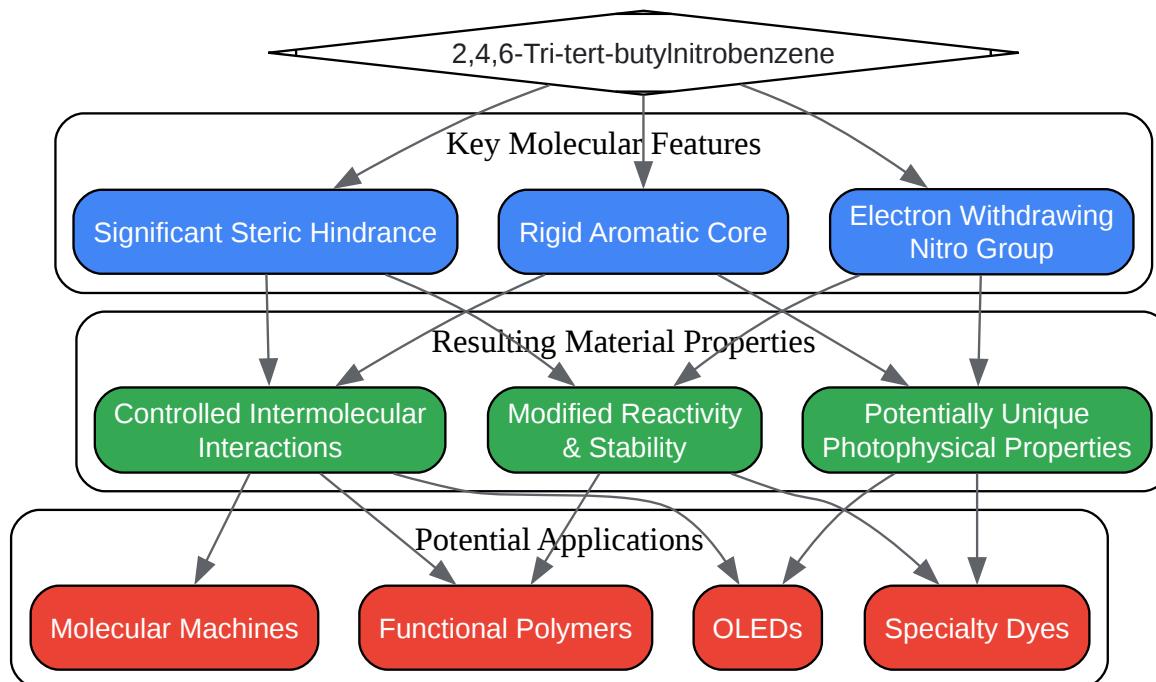
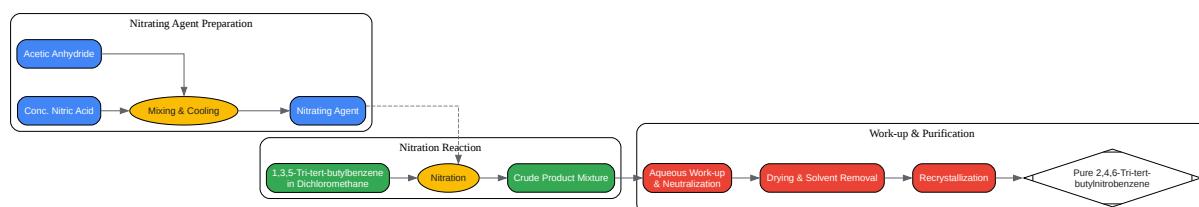
- Preparation of Nitrating Agent: In a flask cooled in an ice bath, slowly add concentrated nitric acid to acetic anhydride. Stir the mixture for 15-20 minutes while maintaining the low temperature.
- Nitration Reaction: Dissolve 1,3,5-tri-tert-butylbenzene in dichloromethane in a separate flask, also cooled in an ice bath. Slowly add the prepared nitrating agent to the solution of 1,3,5-tri-tert-butylbenzene with constant stirring.
- Reaction Monitoring: Allow the reaction to proceed at low temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, carefully pour the reaction mixture into a beaker containing ice. Separate the organic layer.
- Neutralization: Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the dichloromethane under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield **2,4,6-Tri-tert-butylNitrobenzene** as a crystalline solid.

Safety Precautions: This synthesis involves the use of strong acids and should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2,4,6-Tri-tert-butylNitrobenzene**.



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